

# In-depth Technical Guide: (R)-Chroman-4-amine hydrochloride

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## Compound of Interest

**Compound Name:** (R)-Chroman-4-amine hydrochloride

**Cat. No.:** B565844

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available chemical and physical properties of **(R)-Chroman-4-amine hydrochloride**. Due to the limited publicly available data, this document focuses on the fundamental characteristics of the compound.

## Chemical Properties

**(R)-Chroman-4-amine hydrochloride** is a chiral amine derivative of chroman. Its hydrochloride salt form generally confers increased stability and solubility in aqueous solutions compared to the free base.

Table 1: Core Chemical Properties of **(R)-Chroman-4-amine hydrochloride**

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> ClNO
Molecular Weight	185.65 g/mol
CAS Number	1034053-17-6
Appearance	White to off-white solid
Purity	≥98%

## Structural Information

The core structure consists of a chroman ring system with an amine group at the 4-position. The "(R)" designation indicates the stereochemistry at the chiral center (carbon-4).



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Caption: Chemical structure and basic properties of **(R)-Chroman-4-amine hydrochloride**.

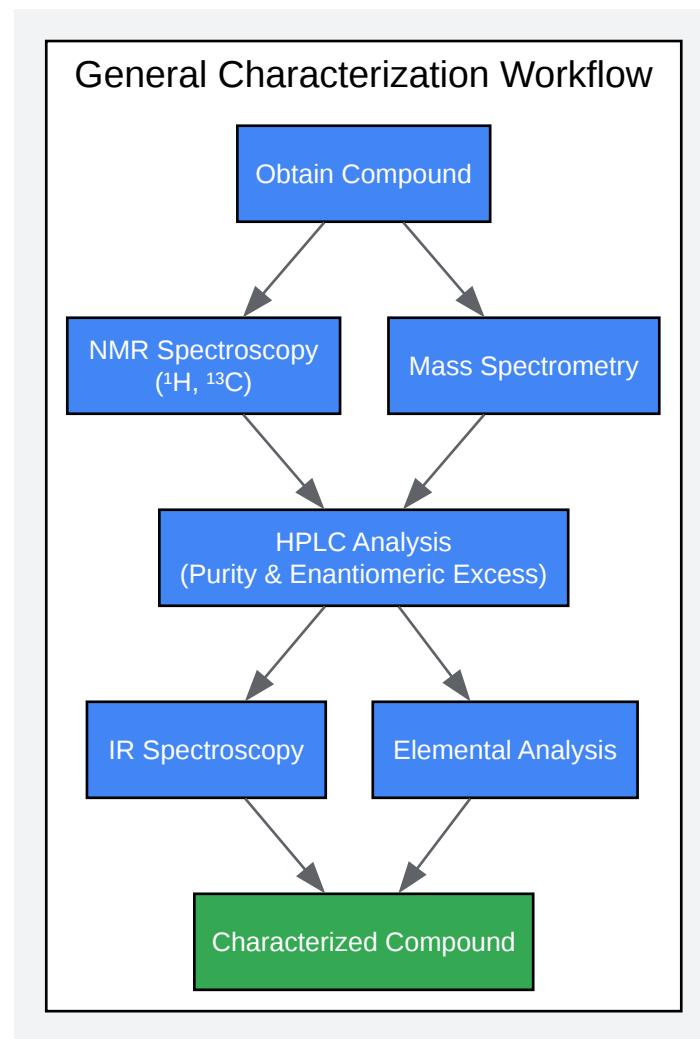
## Handling and Storage

It is recommended to store **(R)-Chroman-4-amine hydrochloride** in a cool, dry place, away from incompatible substances. For long-term storage, temperatures of -20°C are advised. The compound should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE) should be worn.

## Experimental Protocols

Detailed, publicly available experimental protocols for the synthesis, purification, and analysis of **(R)-Chroman-4-amine hydrochloride** are scarce. Researchers interested in utilizing this compound would likely need to develop or adapt existing methods for the synthesis of chiral amines or chroman derivatives.

A general workflow for characterizing a compound like this would involve:



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Caption: A generalized workflow for the chemical characterization of **(R)-Chroman-4-amine hydrochloride**.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information detailing the specific biological activities or associated signaling pathways for **(R)-Chroman-4-amine hydrochloride**. As a chiral amine, it could potentially interact with a variety of biological targets, such as G-protein coupled receptors (GPCRs), ion channels, or enzymes. Further research is required to elucidate its pharmacological profile.

Disclaimer: This document is intended for informational purposes only and is based on currently available data. It is not a substitute for rigorous experimental validation. Researchers

should always consult primary literature and safety data sheets before handling any chemical compound.

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